

Application Notes and Protocols: Ponceau MX as a Counterstain in Histopathology

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Compound of Interest

Compound Name: Ponceau MX

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Introduction

Ponceau MX, also known as Ponceau de Xylidine, Xylidine Ponceau, Ponceau 2R, and Acid Red 26, is a synthetic red azo dye utilized in histological staining.[1][2] Its primary and well-established application in histopathology is as a component of the cytoplasmic stain in polychromatic staining techniques, most notably Masson's trichrome stain.[1][3][4] In this context, it is typically used in conjunction with other acid dyes, such as acid fuchsin, to impart a vibrant red or orange-red color to cytoplasmic structures, muscle fibers, keratin, and erythrocytes.[3][5][6] This application is crucial for differentiating these elements from collagen, which is subsequently stained with a contrasting color, typically blue or green.[3]

These application notes provide detailed protocols for the use of **Ponceau MX** within the framework of Masson's trichrome staining, summarize key quantitative parameters, and offer insights into its mechanism of action.

Principle of Staining

Ponceau MX is an anionic acid dye. In acidic solutions, it binds to positively charged (acidophilic) tissue components, which are primarily proteins in the cytoplasm, muscle, and connective tissue. The staining mechanism is based on electrostatic interactions between the negatively charged sulfonate groups of the dye and the positively charged amino groups of proteins in the tissue.

In the multi-step Masson's trichrome stain, a sequence of anionic dyes with varying molecular weights and affinities for different tissue components is applied.^[7] After nuclear staining, a solution containing **Ponceau MX** and acid fuchsin is used to stain the cytoplasm and muscle. A subsequent differentiation step with a polyacid, such as phosphomolybdic or phosphotungstic acid, removes the red dye from the collagen fibers, which have a more porous texture. The more densely textured cytoplasm and muscle retain the red stain.^[3] Finally, a contrasting counterstain (e.g., Aniline Blue or Light Green) is used to color the collagen.^[3]

Data Presentation

The following tables summarize the key components and parameters for the preparation of solutions and the staining procedure for Masson's Trichrome stain utilizing **Ponceau MX** (Xylidine Ponceau).

Table 1: Solution Preparation for Masson's Trichrome Stain

Solution	Component	Concentration/Amount	Solvent
Ponceau-Acid Fuchsin Solution	Ponceau de Xylidine (Ponceau MX)	0.5 g	100 mL Distilled Water
Acid Fuchsin	0.5 g		
Glacial Acetic Acid	1.0 mL		
Weigert's Iron Hematoxylin (Working Solution)	Solution A (Hematoxylin)	Equal parts	
Solution B (Ferric Chloride)			
Phosphomolybdic-Phosphotungstic Acid Solution	Phosphomolybdic Acid	2.5 g	100 mL Distilled Water
Phosphotungstic Acid	2.5 g		
Aniline Blue Solution	Aniline Blue	2.5 g	100 mL Distilled Water
Glacial Acetic Acid	2.0 mL		
1% Acetic Acid Solution	Glacial Acetic Acid	1.0 mL	99 mL Distilled Water

Note: Formulations can vary between laboratories. The above is a representative protocol.^{[6][8]}

Table 2: Staining Parameters for Masson's Trichrome Stain

Staining Step	Reagent	Incubation Time
Mordanting (optional, for formalin-fixed tissue)	Bouin's Solution	1 hour at 56-60°C or overnight at room temperature
Nuclear Staining	Weigert's Iron Hematoxylin	10 minutes
Cytoplasmic Staining	Ponceau-Acid Fuchsin Solution	10-15 minutes
Differentiation	Phosphomolybdic-Phosphotungstic Acid Solution	10-15 minutes
Collagen Staining	Aniline Blue Solution	5-10 minutes
Final Differentiation	1% Acetic Acid Solution	2-5 minutes

Experimental Protocols

Masson's Trichrome Staining Protocol

This protocol is adapted for formalin-fixed, paraffin-embedded tissue sections.

Reagents and Solutions:

- Bouin's Solution
- Weigert's Iron Hematoxylin (Solutions A and B)
- Ponceau-Acid Fuchsin Solution (containing **Ponceau MX**)
- Phosphomolybdic-Phosphotungstic Acid Solution
- Aniline Blue Solution
- 1% Acetic Acid Solution
- Distilled Water
- 95% Ethanol

- Absolute Ethanol
- Xylene (or a xylene substitute)
- Resinous mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer through two changes of 100% ethanol for 3 minutes each.
 - Transfer through 95% ethanol for 3 minutes.
 - Transfer through 70% ethanol for 3 minutes.
 - Rinse in running tap water.
- Mordanting (for formalin-fixed tissues):
 - Immerse slides in Bouin's solution at 56-60°C for 1 hour or overnight at room temperature.
 - Wash in running tap water for 5-10 minutes to remove the yellow color.[\[3\]](#)
- Nuclear Staining:
 - Prepare working Weigert's iron hematoxylin by mixing equal parts of solution A and B.
 - Stain in working Weigert's iron hematoxylin for 10 minutes.[\[3\]](#)
 - Rinse in running warm tap water for 10 minutes.
 - Wash in distilled water.
- Cytoplasmic Staining:
 - Stain in Ponceau-Acid Fuchsin solution for 10-15 minutes.[\[3\]](#)

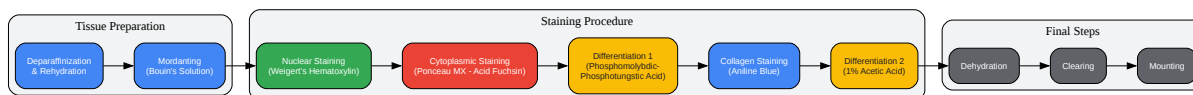
- Wash in distilled water.[3]
- Differentiation:
 - Differentiate in phosphomolybdic-phosphotungstic acid solution for 10-15 minutes, or until the collagen is decolorized.[3]
- Collagen Staining:
 - Transfer slides directly to Aniline Blue solution and stain for 5-10 minutes.[3]
 - Rinse briefly in distilled water.
- Final Differentiation:
 - Differentiate in 1% acetic acid solution for 2-5 minutes.[3]
 - Wash in distilled water.
- Dehydration and Mounting:
 - Dehydrate quickly through 95% ethanol and two changes of absolute ethanol.
 - Clear in two to three changes of xylene.
 - Mount with a resinous mounting medium.

Expected Results:

- Nuclei: Black
- Cytoplasm, Muscle, Keratin, Erythrocytes: Red/Orange-Red[3][5]
- Collagen: Blue

Mandatory Visualizations

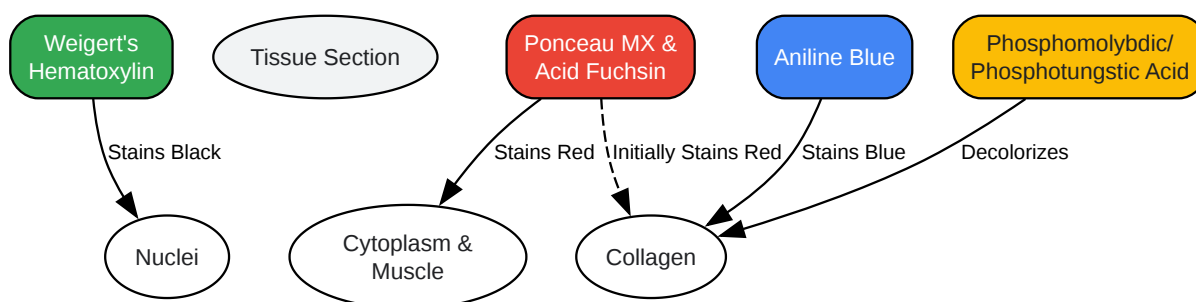
Experimental Workflow for Masson's Trichrome Staining



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Caption: Workflow of the Masson's Trichrome staining protocol.

Logical Relationship of Dyes in Masson's Trichrome Stain



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Caption: Binding relationships of dyes in Masson's Trichrome stain.

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